

Application Notes and Protocols for Liquid Chromatography Analysis of Tbaj-876

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Compound of Interest

Compound Name: *Tbaj-876*
Cat. No.: *B15565333*

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These application notes provide a detailed high-performance liquid chromatography (HPLC) method for the quantitative analysis of **Tbaj-876**. The protocol is intended for researchers, scientists, and professionals involved in the development and quality control of this novel anti-tuberculosis agent.

Introduction

Tbaj-876 is a second-generation diarylquinoline with potent antimycobacterial activity, currently under development for the treatment of tuberculosis.^[1] Accurate and reliable analytical methods are crucial for its quantification in various stages of drug development, including formulation and stability studies. This document outlines a validated HPLC method for the determination of **Tbaj-876**.

Quantitative Data Summary

The performance of the described HPLC method has been validated, and the key quantitative parameters are summarized in the table below.

Parameter	Value
Limit of Detection (LOD)	< 2.5 ng/mL
Limit of Quantification (LOQ)	5 ng/mL
Linearity Range	up to 1000 ng/mL

Experimental Protocol: HPLC Method for Tbaj-876

This protocol describes the bioanalysis of **Tbaj-876** using an Agilent 1100 HPLC system.[\[2\]](#)

1. Instrumentation and Materials

- HPLC System: Agilent 1100 HPLC system or equivalent, equipped with a UV detector.[\[2\]](#)
- Column: Waters X-Bridge C8 (3.5 µm pore size, 4.6 mm x 150 mm).[\[2\]](#)
- Mobile Phase A: 10 mM ammonium acetate in milliQ water.[\[2\]](#)
- Mobile Phase B: Acetonitrile.[\[2\]](#)
- Sample Solvent: A suitable solvent to dissolve **Tbaj-876**, compatible with the mobile phase.

2. Chromatographic Conditions

- Mobile Phase Composition: 25% Mobile Phase A and 75% Mobile Phase B (Isocratic).[\[2\]](#)
- Flow Rate: 1 mL/min.[\[2\]](#)
- Column Temperature: 35 °C.[\[2\]](#)
- Detection Wavelength: 236 nm.[\[2\]](#)
- Injection Volume: 70 µL.[\[2\]](#)
- Total Run Time: 12.5 minutes.[\[2\]](#)

3. Sample Preparation

- Prepare a stock solution of **Tbaj-876** in a suitable solvent.
- Prepare working standards by diluting the stock solution to concentrations within the linear range (5 ng/mL to 1000 ng/mL).
- For the analysis of formulated products, the sample preparation may involve extraction or dissolution steps to ensure the drug is fully dissolved and free from interfering excipients. For example, in the context of long-acting injectable formulations, drug concentrations were quantified from the supernatant after a separation step.[\[3\]](#)

4. Analysis Procedure

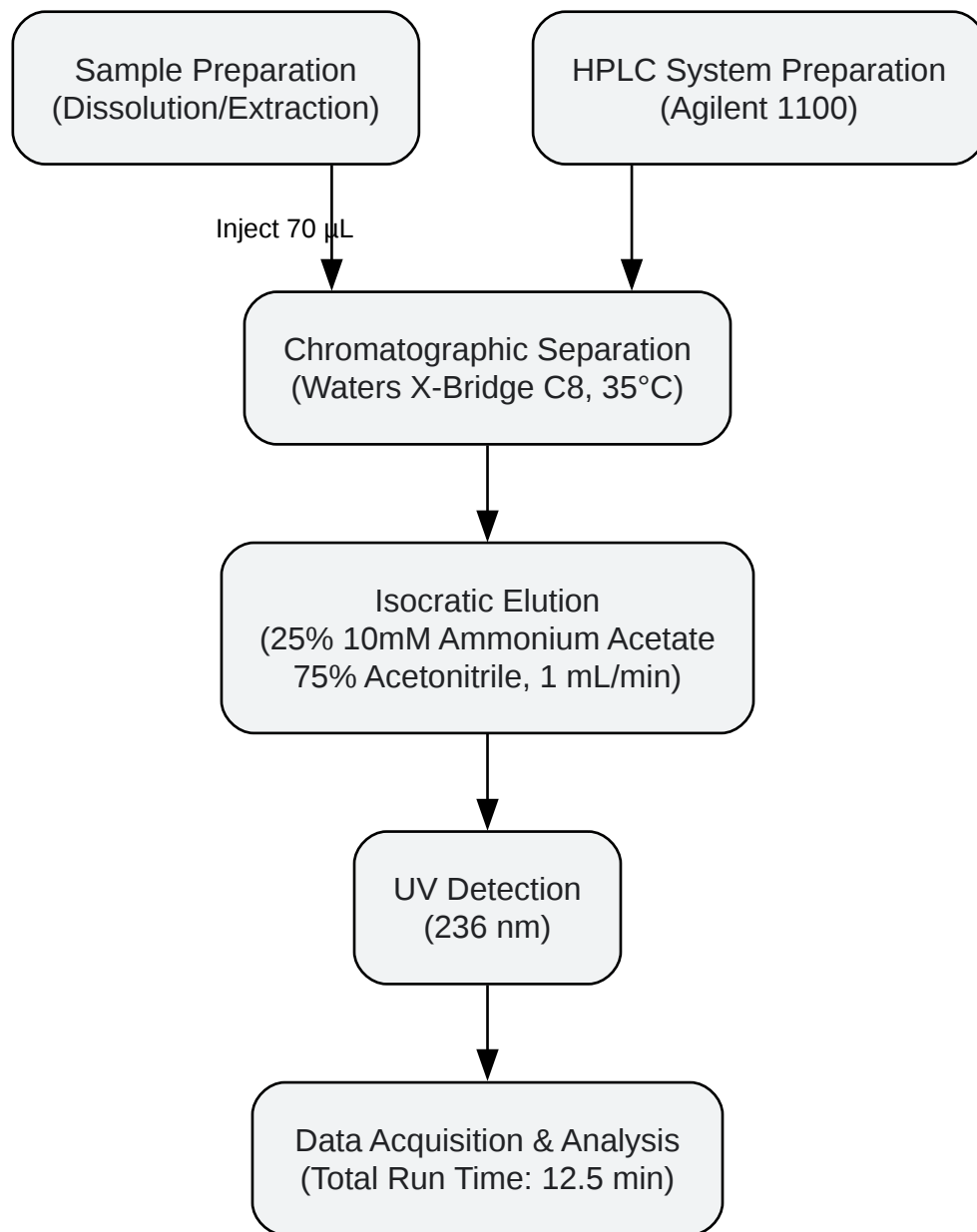
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (sample solvent) to ensure no interfering peaks are present.
- Inject the standard solutions in increasing order of concentration to establish a calibration curve.
- Inject the sample solutions.
- After the analysis is complete, flush the column with a suitable solvent (e.g., a higher percentage of acetonitrile) and then store it according to the manufacturer's recommendations.

5. Data Analysis

- Identify the peak corresponding to **Tbaj-876** based on its retention time.
- Integrate the peak area of **Tbaj-876** in both the standard and sample chromatograms.
- Construct a calibration curve by plotting the peak area of the standards against their known concentrations.
- Determine the concentration of **Tbaj-876** in the samples by interpolating their peak areas from the calibration curve.

Visualizations

Experimental Workflow for HPLC Analysis of Tbaj-876

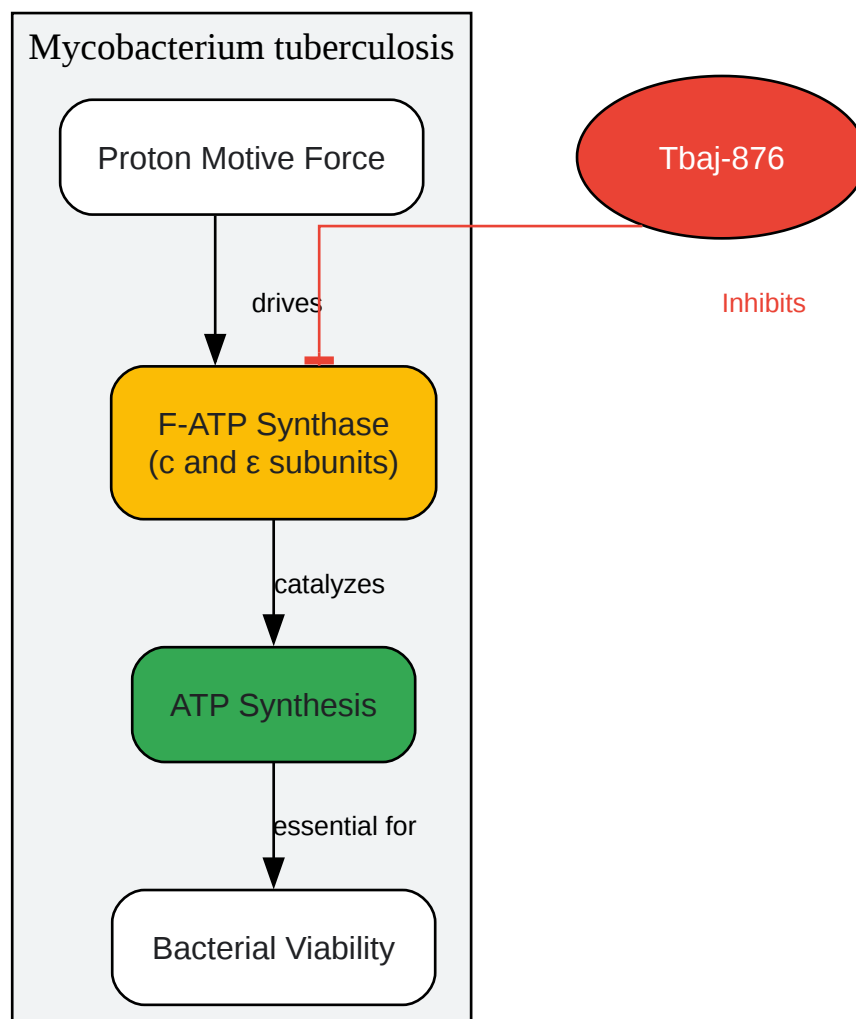


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Caption: Workflow for the HPLC analysis of **Tbaj-876**.

Signaling Pathway (General Context)

While the provided search results do not detail a specific signaling pathway directly related to the analytical method for **Tbaj-876**, they do mention its mechanism of action. **Tbaj-876**, like bedaquiline, inhibits the F-ATP synthase in *Mycobacterium tuberculosis*. The following diagram illustrates this general mechanism.



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Caption: Mechanism of action of **Tbaj-876** on *M. tuberculosis*.

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References

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